

L-Valine, 2-Hydroxyethyl Ester: Comprehensive Nomenclature Mapping, Synthesis, and Analytical Workflows

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Compound of Interest

Compound Name: 2-Hydroxyethyl L-valinate

CAS No.: 86150-60-9

Cat. No.: B12784954

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Executive Summary

In the landscape of synthetic organic chemistry and pharmaceutical development, amino acid derivatives serve as foundational chiral building blocks. L-Valine, 2-hydroxyethyl ester (often isolated as its para-toluenesulfonate salt) is a highly significant compound. It is not only a versatile intermediate for asymmetric synthesis but is also critically monitored in pharmacopeial contexts as a known impurity in antiviral prodrugs, specifically recognized as Valacyclovir Related Compound F^{[1],[2]}.

As a Senior Application Scientist, I have designed this technical guide to provide drug development professionals with a rigorous, E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness) aligned breakdown of this compound's identifiers, mechanistic significance, and self-validating protocols for its synthesis and analytical characterization.

Chemical Identity and Nomenclature Mapping

The precise identification of L-Valine, 2-hydroxyethyl ester requires distinguishing between its free base form and its stable salt forms. The free base is an amino acid ester with the IUPAC name 2-hydroxyethyl (2S)-2-amino-3-methylbutanoate[3]. However, because free amino acid esters are prone to intermolecular condensation (forming diketopiperazines), the compound is almost exclusively synthesized, stored, and analyzed as its para-toluenesulfonate (tosylate) salt[1],[4].

Table 1: Core Chemical Identifiers and Quantitative Properties

Property / Identifier	Free Base	para-Toluenesulfonate (Tosylate) Salt
CAS Registry Number	86150-60-9[1]	86150-61-0[5],[4]
Molecular Formula	C7H15NO3[3]	C7H15NO3·C7H8O3S [2]
Molecular Weight	161.20 g/mol [3]	333.40 g/mol ,[2]
Monoisotopic Mass	161.105 Da[1]	N/A (Analyzed as dissociated ions)
Common Synonyms	2-Hydroxyethyl L-valinate	Valacyclovir USP Related Compound F[6]; Valaciclovir impurity F (PhEur)[4]
SMILES	<chem>CC(C)C(=O)OCCO</chem> [7]	<chem>CC(C)C(=O)OCCO.Cc1ccc(cc1)S(=O)(=O)=O</chem> [4]

Mechanistic Role in Prodrug Chemistry

The structural design of L-Valine, 2-hydroxyethyl ester is not arbitrary. The introduction of the hydroxyethyl group significantly alters the physicochemical properties of the L-valine moiety, rendering the compound far more hydrophilic than simple alkyl (methyl or ethyl) esters[1].

Causality in Drug Design: In the development of prodrugs like Valacyclovir, enhancing hydrophilicity and exploiting specific stereochemical configurations (the preserved (2S) stereocenter) are critical for targeting peptide transporters (such as PEPT1) in the gastrointestinal tract. This compound emerges either as a deliberate synthetic intermediate to

build complex molecular assemblies or as a hydrolytic degradation product when the ester linkage of the parent prodrug is compromised[1]. Understanding its geometry—specifically the stabilizing interactions between the hydroxyethyl and amine groups—is paramount for predicting the shelf-life and degradation pathways of formulated antivirals[1].

Synthesis and Isolation Protocol (Self-Validating Workflow)

Traditional syntheses of amino acid esters often rely on hazardous reagents like thionyl chloride[1]. The following optimized, step-by-step protocol utilizes an azeotropic esterification method to yield the highly pure tosylate salt of L-Valine, 2-hydroxyethyl ester.

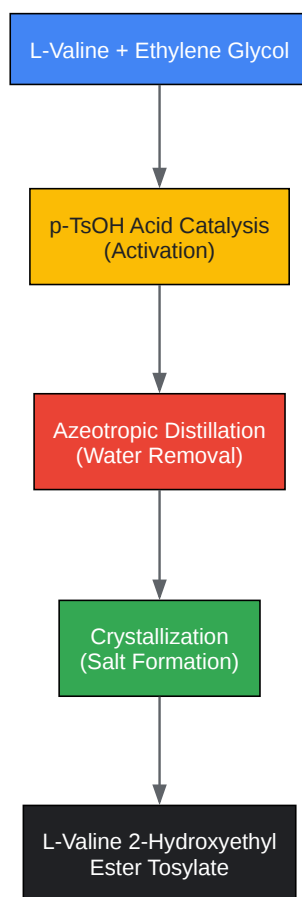
Step-by-Step Methodology

- **Reagent Preparation:** Suspend 1.0 equivalent of enantiopure L-valine in an excess of ethylene glycol (acting as both reactant and co-solvent) alongside toluene.
- **Acid-Catalyzed Esterification:** Introduce 1.1 equivalents of p-toluenesulfonic acid (p-TsOH).
 - **Causality:** The p-TsOH serves a dual mechanistic purpose. First, it acts as a strong Brønsted acid to protonate the carboxyl oxygen of L-valine, increasing the electrophilicity of the carbonyl carbon for nucleophilic attack by ethylene glycol. Second, it provides the tosylate counter-ion necessary to precipitate the final product as a stable, highly crystalline salt, preventing the free amine from undergoing unwanted auto-condensation.
- **Azeotropic Distillation:** Heat the reaction mixture to reflux using a Dean-Stark apparatus.
 - **Causality:** Toluene forms a binary azeotrope with the water generated during esterification. By continuously removing water from the system, the Le Chatelier equilibrium is aggressively driven toward the ester product.
- **Crystallization:** Cool the mixture to 0°C to induce the precipitation of **2-Hydroxyethyl L-valinate** para-toluenesulfonate. Filter and wash with cold diethyl ether.

Self-Validating Checkpoints

To ensure this protocol is a self-validating system, a dual-checkpoint mechanism must be employed:

- Checkpoint 1 (In-Process): Real-time Thin Layer Chromatography (TLC) using a ninhydrin stain must confirm the complete disappearance of the primary amine starting material (L-valine).
- Checkpoint 2 (Post-Process): Gravimetric yield and a sharp melting point determination of the crystallized salt intrinsically validate the purity and the completion of the salt-formation equilibrium.



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Caption: Workflow for the synthesis of L-Valine 2-hydroxyethyl ester tosylate.

Analytical Characterization Protocol (LC-MS/MS)

For pharmacopeial compliance, detecting this compound as an impurity requires highly sensitive and specific analytical techniques. Mass spectrometry is the critical tool for elucidating its structure^[1].

Step-by-Step Methodology

- **Sample Preparation:** Dissolve the tosylate salt in a diluent compatible with reversed-phase HPLC (e.g., 0.1% formic acid in water/acetonitrile).
- **Chromatographic Separation:** Inject the sample onto a C18 column. Use a gradient elution to separate the ester from the highly polar p-toluenesulfonate counter-ion.
- **Soft Ionization (ESI+):** Introduce the eluent into the mass spectrometer.
 - **Causality:** Given the biomolecular nature of amino acid esters, "soft" ionization techniques like Electrospray Ionization (ESI) are mandatory, as noted by ^[1]. Hard ionization (like EI) would prematurely cleave the fragile ester linkage. ESI ensures the intact protonated molecule $[M+H]^+$ is successfully transmitted to the collision cell.
- **Collision-Induced Dissociation (CID):** Apply collision energy to fragment the precursor ion. The most characteristic fragmentation is the loss of a water molecule from the hydroxyethyl moiety^[1].

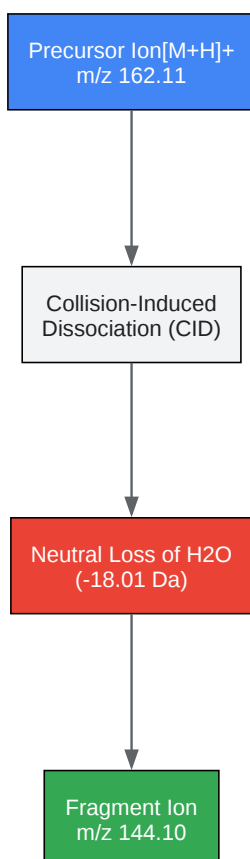
Table 2: Key Mass Spectrometric Fragments

Ion Type	m/z Value	Structural Derivation
Protonated Precursor	~162.11 Da	Intact $[M+H]^+$ of the free base
Primary Fragment	144.10 Da ^[1]	$[M+H-H_2O]^+$ (Characteristic water loss)

Self-Validating Checkpoints

The analytical workflow is self-validating through system suitability and isotopic pattern matching. Before sample analysis, a blank injection must demonstrate a stable baseline. Furthermore, the observed isotopic distribution of the m/z 162.11 peak must perfectly align with

the theoretical $C_7H_{16}NO_3$ +isotopic envelope (where the M+1 peak is approximately 8% of the base peak abundance), confirming the absence of isobaric interferences.



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Caption: ESI-MS/MS fragmentation pathway highlighting characteristic water loss.

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